

# 2-Acetamido-5-methylthiazole: A Technical Overview of Solubility and Stability

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## Compound of Interest

Compound Name: 2-Acetamido-5-methylthiazole

Cat. No.: B112850

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This technical guide provides a summary of the currently available data on the solubility and stability of **2-Acetamido-5-methylthiazole** (CAS No. 61996-32-5), a heterocyclic compound of interest in medicinal chemistry and materials science. While comprehensive quantitative data remains limited in publicly accessible literature, this document consolidates existing qualitative information and outlines standard experimental protocols for the determination of these critical physicochemical properties.

## Solubility Profile

Quantitative solubility data for **2-Acetamido-5-methylthiazole** in a range of common laboratory solvents is not extensively documented in peer-reviewed journals or publicly available databases. However, qualitative solubility information has been reported.

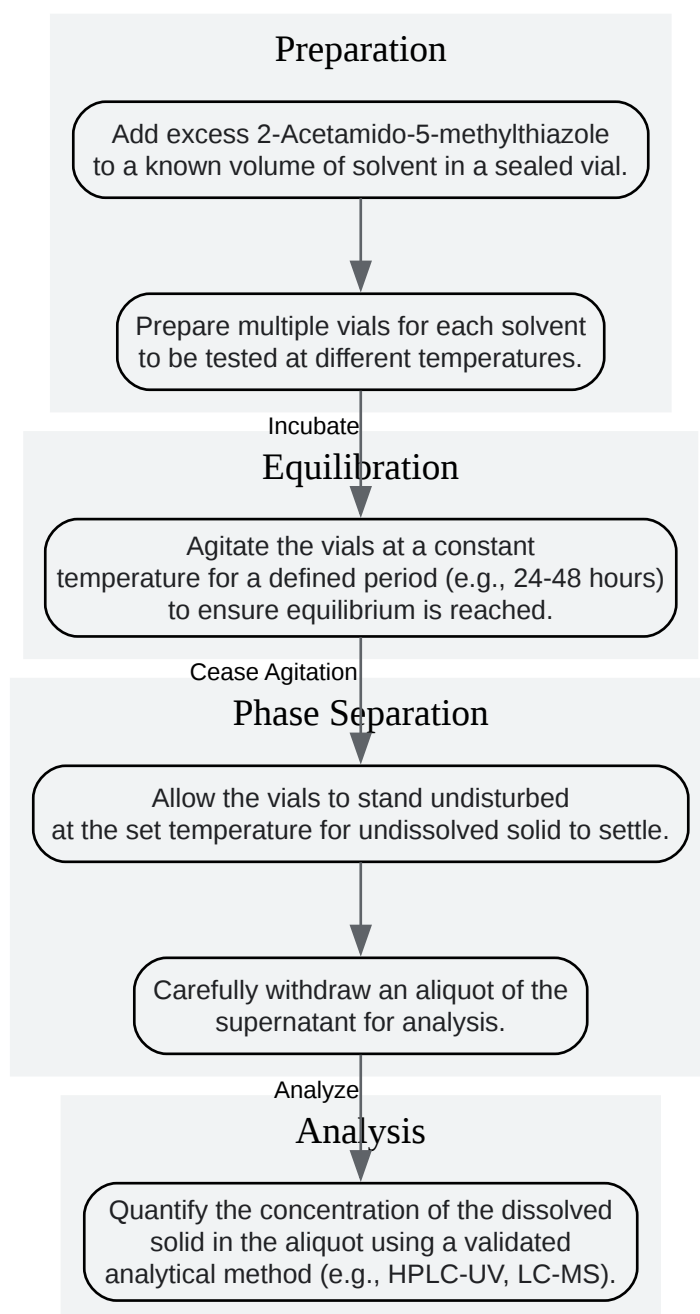
Table 1: Qualitative Solubility of **2-Acetamido-5-methylthiazole**

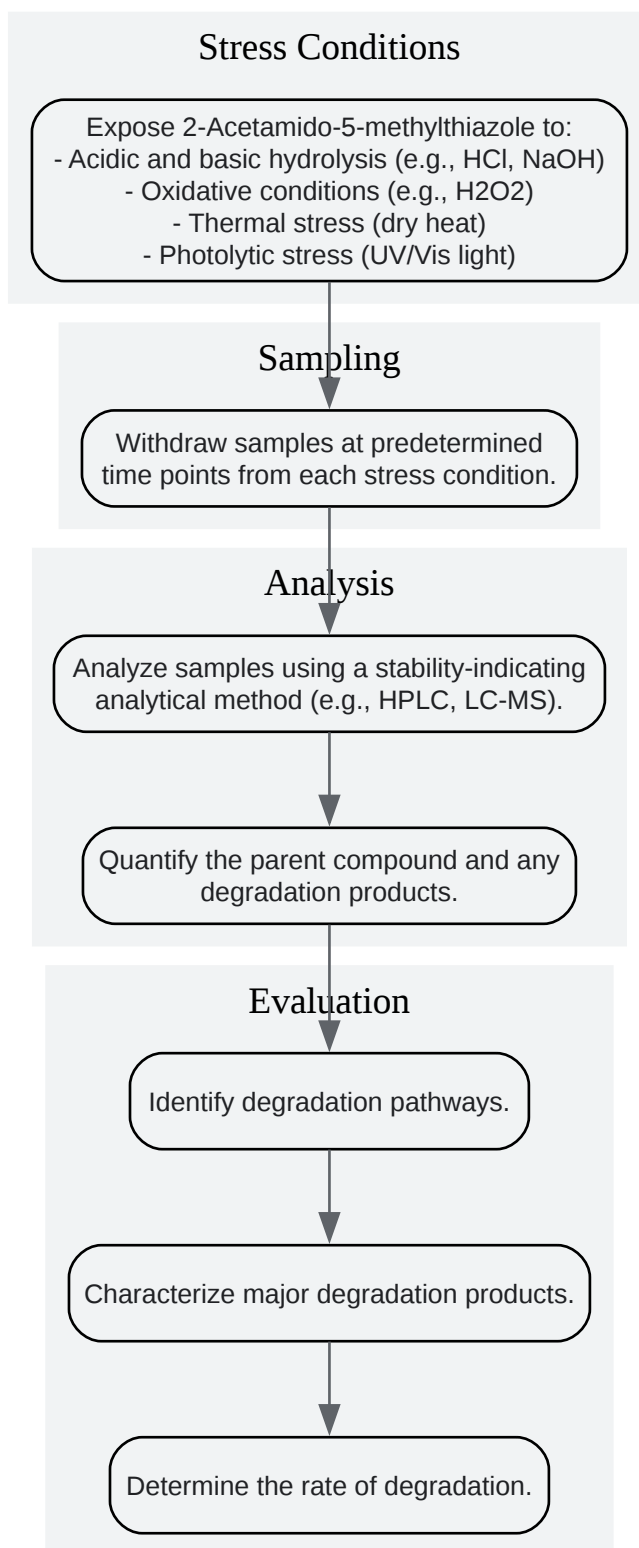
Solvent	Solubility Description
Dimethyl Sulfoxide (DMSO)	Slightly Soluble
Methanol	Very Slightly Soluble (when heated)

This information is based on qualitative descriptors and should be confirmed by quantitative analysis.

## Experimental Protocol for Solubility Determination (General Method)

A standard method for determining the equilibrium solubility of a compound is the shake-flask method. The following protocol outlines the general procedure.





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